

Physical Properties and Solubility of ZONYL FS-300

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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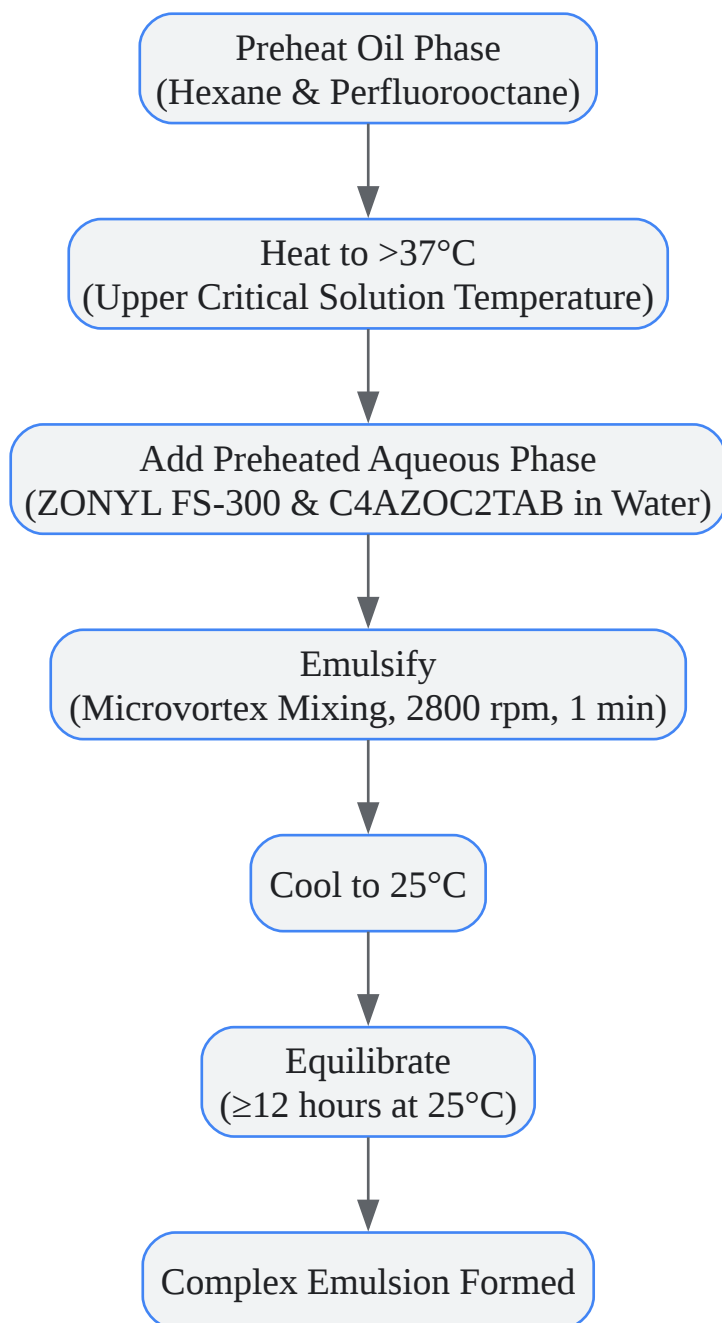
Property	Value / Description	Condition / Note
Water Solubility	Soluble [1] [2]	Supplied as a solution in water [3] [4].
Other Solvents	Soluble in THF [1]	-
Appearance	Liquid [1]	-
Density	1.10 ± 0.05 g/mL [1] [3] [5]	At 20°C
Concentration	~25% to ~40% solids in water [3] [4]	Varies by supplier and lot.
Ionic Character	Non-ionic [6] [1] [2]	Compatible with other ionic classes.

Experimental Context and Applications

The water solubility of **ZONYL FS-300** makes it a key component in various research applications. Here are two detailed experimental protocols from the literature that demonstrate its use.

Emulsion Preparation for Material Science

This protocol from a 2018 study in *Langmuir* details how **ZONYL FS-300** was used with a light-responsive surfactant to create complex emulsions [1].



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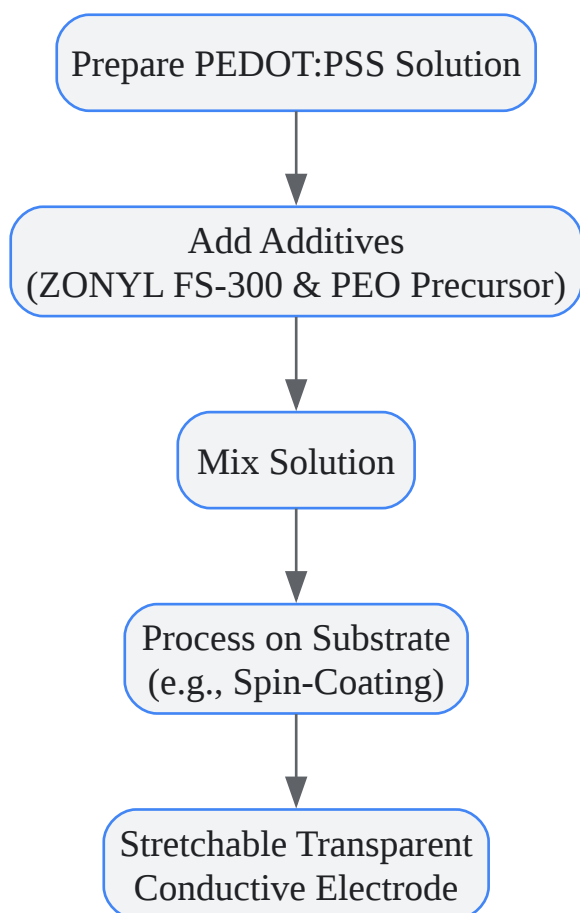
Workflow for preparing complex emulsions using ZONYL FS-300 [1]

- **Application:** Preparation of three-phase complex emulsions for light-induced reconstruction studies [1].

- **Key Role of ZONYL FS-300:** Serves as a fluorosurfactant in the continuous aqueous phase, leveraging its surface-active properties [1].

Synthesis of Stretchable Transparent Electrodes

This protocol is based on a 2020 study in *Advanced Functional Materials* where **ZONYL FS-300** was used to process a conductive polymer [2].



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Workflow for creating stretchable electrodes with ZONYL FS-300 [2]

- **Application:** Fabrication of stretchable and transparent conductive PEDOT:PSS-based electrodes for organic solar cells and skin strain sensors [2].
- **Key Role of ZONYL FS-300:** Promotes the adhesion of the conductive polymer PEDOT:PSS to hydrophobic substrate surfaces and acts as a plasticizer to improve mechanical properties [2].

Important Regulatory and Environmental Note

It is crucial for researchers to know that **ZONYL FS-300 is a PFAS (per- and polyfluoroalkyl substance)** [3]. The original ZONYL product line has been discontinued and replaced with alternatives like the Capstone series, which are based on short-chain chemistry that meets the U.S. EPA PFOA Stewardship Program goals [7]. For the specific function of **ZONYL FS-300**, **Capstone FS-30** or **Capstone FS-34** are recommended as potential replacements [7].

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